

# An In-Depth Technical Guide to Carboxyibuprofen: Properties, Metabolism, and Analysis

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| Compound Name:       | Carboxyibuprofen |           |
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### **Abstract**

**Carboxyibuprofen**, the principal urinary metabolite of the widely used non-steroidal anti-inflammatory drug (NSAID) ibuprofen, is a dicarboxylic acid derivative with the CAS number 15935-54-3 and a molecular weight of 236.26 g/mol .[1][2] This technical guide provides a comprehensive overview of **carboxyibuprofen**, focusing on its physicochemical properties, metabolic generation, and analytical quantification. Detailed methodologies for its analysis are presented, alongside an exploration of the signaling pathways of its parent compound, ibuprofen, which provide context for the potential, though currently understudied, biological activities of its metabolites.

# **Physicochemical Properties and Identification**

**Carboxyibuprofen** is structurally derived from ibuprofen through the oxidation of one of the methyl groups on the isobutyl side chain to a carboxylic acid. Its molecular formula is C<sub>13</sub>H<sub>16</sub>O<sub>4</sub>. [1]



| Property          | Value   | Source |
|-------------------|---|--------|
| CAS Number        | 15935-54-3  | [1][2] |
| Molecular Formula | C13H16O4  | [1]    |
| Molecular Weight  | 236.26 g/mol  | [1][2] |
| IUPAC Name        | 3-[4-(1-carboxyethyl)phenyl]-2-<br>methylpropanoic acid           | [2]    |
| Synonyms          | Ibuprofen COOH, 2,4'-(2-<br>Carboxypropyl)phenylpropionic<br>acid | [2]    |

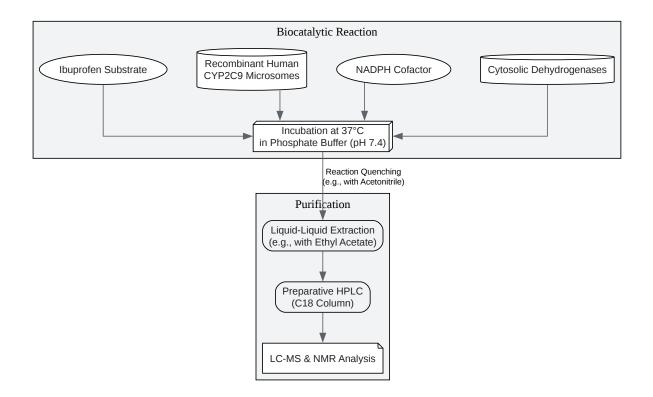
# Metabolic Pathway of Ibuprofen to Carboxyibuprofen

Ibuprofen undergoes extensive metabolism in the liver, primarily through oxidation reactions catalyzed by cytochrome P450 enzymes. The formation of **carboxyibuprofen** is a key step in the elimination of ibuprofen from the body.

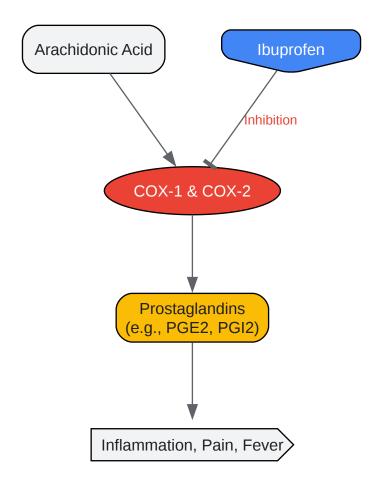
The metabolic cascade begins with the hydroxylation of ibuprofen, a reaction predominantly catalyzed by the enzyme CYP2C9.[3] This initial step produces hydroxylated intermediates, such as 2-hydroxylbuprofen and 3-hydroxylbuprofen. Subsequently, cytosolic dehydrogenases further oxidize these hydroxylated metabolites to form **carboxylbuprofen**.[3] This metabolic transformation significantly increases the water solubility of the compound, facilitating its excretion via the kidneys.











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## References

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